

Application Notes and Protocols for Measuring IC87201 Activity Using a cGMP Assay

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Compound of Interest

Compound Name: IC87201

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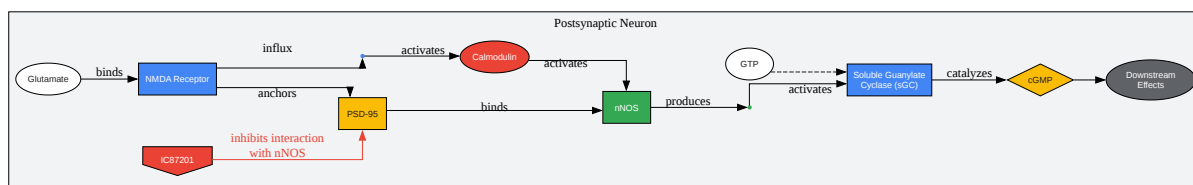
Introduction

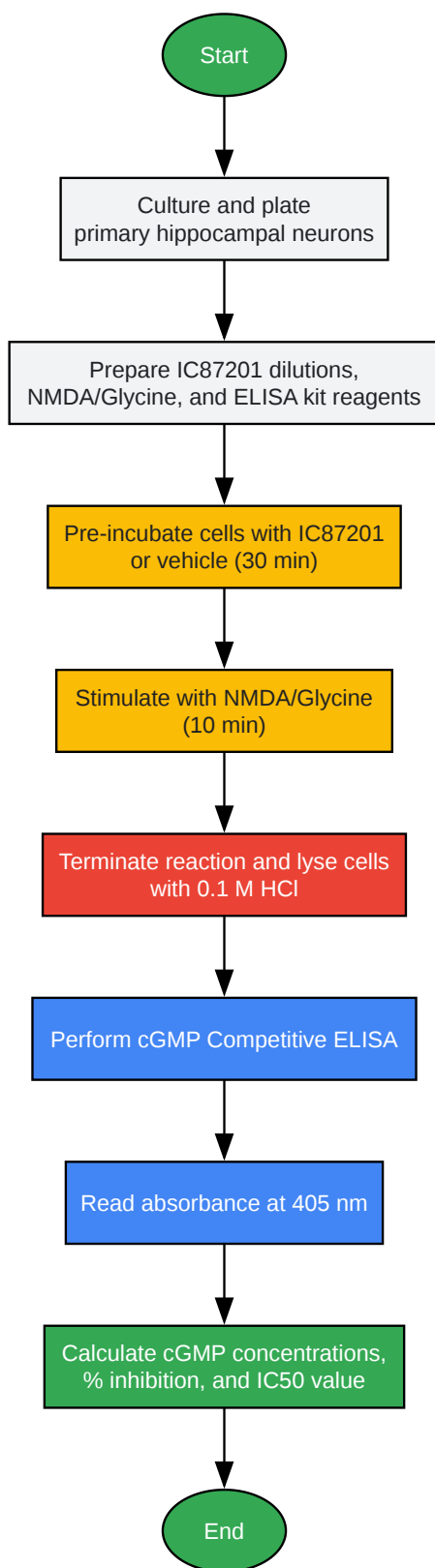
IC87201 is a small molecule inhibitor that disrupts the interaction between Postsynaptic Density protein-95 (PSD-95) and neuronal Nitric Oxide Synthase (nNOS).^{[1][2][3]} This interaction is crucial in the signaling cascade downstream of N-methyl-D-aspartate (NMDA) receptor activation.^{[3][4]} Overactivation of NMDA receptors, as seen in excitotoxic conditions like ischemic stroke, leads to excessive nitric oxide (NO) production by nNOS, resulting in elevated levels of cyclic guanosine monophosphate (cGMP) and subsequent neuronal damage.^{[3][4]} **IC87201** offers a therapeutic strategy by uncoupling nNOS from the NMDA receptor complex, thereby mitigating excitotoxic damage without directly blocking NMDA receptor currents.^{[2][3]}

This document provides detailed application notes and protocols for utilizing a competitive enzyme-linked immunosorbent assay (ELISA)-based cGMP assay to quantify the inhibitory activity of **IC87201**. This method allows for the determination of **IC87201**'s efficacy in a cell-based model of NMDA-induced cGMP production.

Signaling Pathway of IC87201 Action

The activity of **IC87201** is measured indirectly by quantifying its effect on the downstream second messenger, cGMP. The signaling cascade begins with the activation of NMDA receptors, leading to an influx of calcium ions. This calcium influx activates nNOS, which is localized to the NMDA receptor complex via its interaction with PSD-95. Activated nNOS produces NO, which then diffuses to and activates soluble guanylate cyclase (sGC). sGC, in turn, catalyzes the conversion of GTP to cGMP. **IC87201** disrupts the initial protein-protein interaction between PSD-95 and nNOS, preventing the efficient activation of nNOS following NMDA receptor stimulation and thereby reducing the subsequent production of cGMP.^{[1][3][4]}





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